

# Solubility Profile of 2,3-Diphenylacrylonitrile: A Technical Guide

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## Compound of Interest

Compound Name: 2,3-Diphenylacrylonitrile

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This technical guide provides a comprehensive overview of the solubility of **2,3-Diphenylacrylonitrile**, a key intermediate in various chemical syntheses. Due to a lack of extensive, publicly available quantitative data, this document focuses on reported qualitative solubility and provides detailed, adaptable experimental protocols for researchers to determine precise solubility parameters in their specific solvent systems.

## Physicochemical Properties of 2,3-Diphenylacrylonitrile

**2,3-Diphenylacrylonitrile**, also known as  $\alpha$ -cyanostilbene, is a white to off-white solid at room temperature.<sup>[1]</sup> Its chemical structure, featuring two phenyl rings and a nitrile group conjugated with a carbon-carbon double bond, dictates its physicochemical properties and solubility profile.

Table 1: Physicochemical Properties of **2,3-Diphenylacrylonitrile**

Property	Value	Reference
CAS Number	2510-95-4	[1]
Molecular Formula	C <sub>15</sub> H <sub>11</sub> N	[1]
Molecular Weight	205.26 g/mol	[1]
Melting Point	85-87 °C	[1][2]
Boiling Point	~333.93 °C (estimate)	[1][2]
Appearance	White to off-white solid	[1]

## Solubility Data

Quantitative solubility data for **2,3-Diphenylacrylonitrile** in a range of solvents is not widely available in the peer-reviewed literature. However, qualitative assessments have been reported and are summarized below.

Table 2: Qualitative Solubility of **2,3-Diphenylacrylonitrile**

Solvent	Qualitative Solubility	Reference
Water	Insoluble	[1]
Ethanol	Soluble	[1]
Acetone	Soluble	[1]
Chloroform	Slightly Soluble	[2][3]
Methanol	Slightly Soluble	[2][3]

The general principle of "like dissolves like" suggests that **2,3-Diphenylacrylonitrile**, a largely non-polar molecule with some polar character from the nitrile group, will exhibit greater solubility in organic solvents compared to polar solvents like water.

## Experimental Protocols for Solubility Determination

For researchers requiring precise quantitative solubility data, the following is a generalized experimental protocol for determining the solubility of a crystalline solid like **2,3-Diphenylacrylonitrile** in a specific solvent. This method is based on the principle of creating a saturated solution at a controlled temperature and subsequently determining the solute concentration.

## Materials and Equipment

- **2,3-Diphenylacrylonitrile** (pure solid)
- Selected solvent(s) of interest
- Analytical balance
- Vials with tight-sealing caps
- Temperature-controlled shaker or water bath
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system
- Calibrated thermometer

## Procedure: Isothermal Shake-Flask Method

- Preparation of a Supersaturated Solution:
  - Add an excess amount of solid **2,3-Diphenylacrylonitrile** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is crucial to ensure saturation.
  - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:

- Place the vial in a temperature-controlled shaker or water bath set to the desired experimental temperature.
- Agitate the mixture for a sufficient duration (typically 24-48 hours) to ensure that equilibrium between the solid and dissolved solute is reached.
- Sample Withdrawal and Filtration:
  - Once equilibrium is achieved, allow the vial to stand undisturbed at the set temperature for a short period to let the excess solid settle.
  - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe.
  - Immediately filter the solution through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved microcrystals.
- Dilution and Quantification:
  - Dilute the filtered, saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
  - Accurately record the dilution factor.
- Concentration Analysis:
  - Analyze the diluted sample using a calibrated HPLC or GC method to determine the precise concentration of **2,3-Diphenylacrylonitrile**.
  - A calibration curve must be prepared beforehand using standard solutions of known concentrations of **2,3-Diphenylacrylonitrile** in the same solvent.
- Calculation of Solubility:
  - Calculate the concentration of the original saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.

- Express the solubility in the desired units, such as grams per 100 mL ( g/100 mL) or moles per liter (mol/L).

## Visualized Workflows

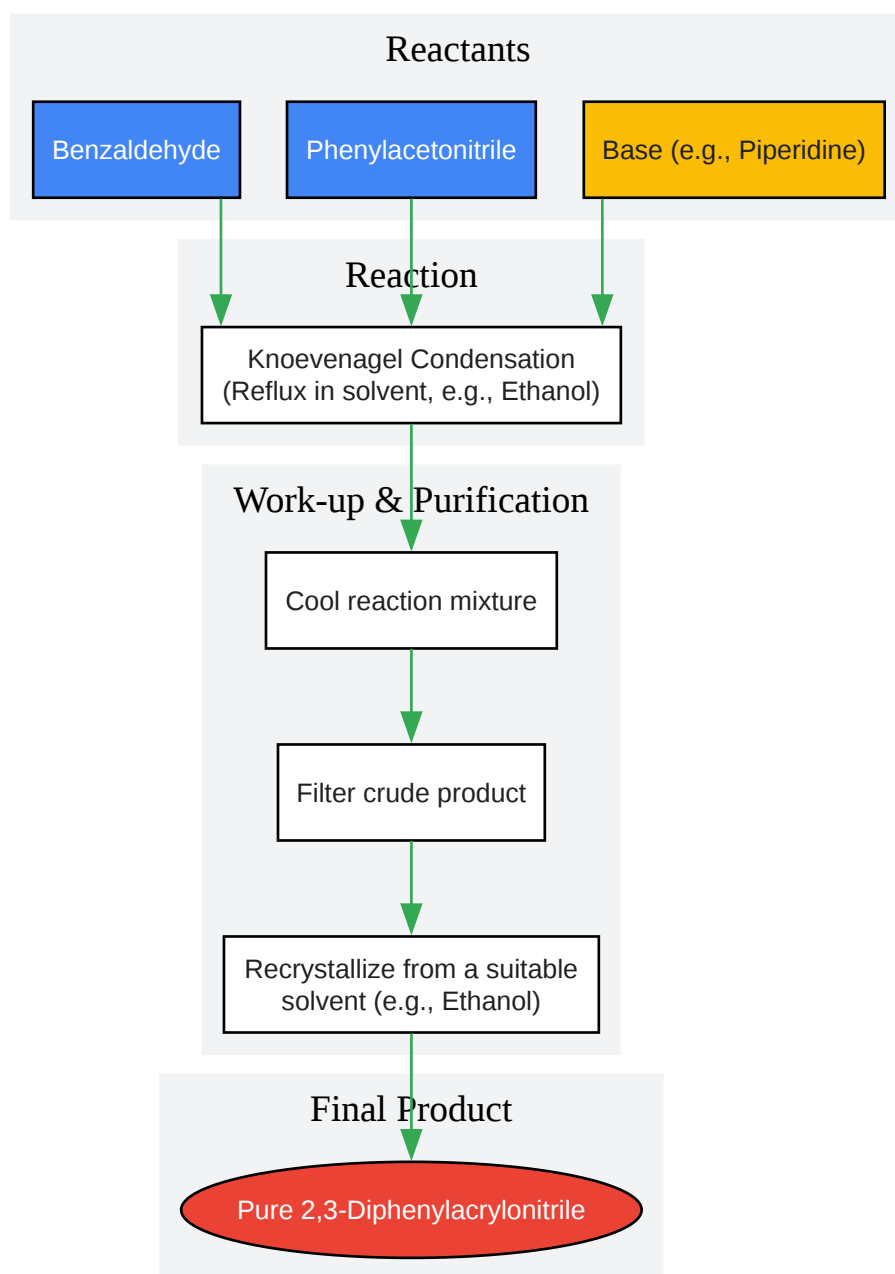
The following diagrams illustrate the experimental workflow for solubility determination and a common synthetic route to **2,3-Diphenylacrylonitrile**.



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Caption: Experimental workflow for determining the solubility of **2,3-Diphenylacrylonitrile**.

A common and effective method for synthesizing **2,3-Diphenylacrylonitrile** is the Knoevenagel condensation.<sup>[1]</sup> This reaction typically involves the base-catalyzed condensation of an active methylene compound, such as phenylacetonitrile, with a carbonyl compound like benzaldehyde.<sup>[1]</sup>



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Caption: Synthesis of **2,3-Diphenylacrylonitrile** via Knoevenagel Condensation.

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